

Application Notes and Protocols for Saredutant in Cell Culture

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Compound of Interest

Compound Name: Saredutant

Cat. No.: B1681467

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Introduction

Saredutant (also known as SR 48968) is a potent and selective non-peptide antagonist of the Tachykinin NK2 receptor.[1][2] The NK2 receptor, a G-protein coupled receptor (GPCR), is primarily activated by its endogenous ligand, neurokinin A (NKA).[3][4] This activation triggers a cascade of intracellular signaling events, including the mobilization of second messengers such as inositol trisphosphate (IP3) and diacylglycerol (DAG), leading to various physiological responses.[3] **Saredutant** effectively blocks these downstream effects by preventing NKA from binding to the NK2 receptor. Due to its role in processes like smooth muscle contraction and inflammation, **Saredutant** and other NK2 receptor antagonists are valuable tools for investigating a range of physiological and pathological conditions in vitro.

This document provides detailed protocols for the preparation of **Saredutant** stock solutions for use in cell culture experiments, ensuring optimal solubility, stability, and minimal solvent-induced cytotoxicity.

Data Presentation

Saredutant Properties

Property	Value	Reference
Molecular Weight	552.54 g/mol	
Appearance	Solid powder	-
Solubility	DMSO: ≥ 250 mg/mL (452.46 mM)	
Mechanism of Action	Selective NK2 Receptor Antagonist	

Recommended Storage Conditions

Solution Type	Solvent	Storage Temperature	Shelf Life	Reference
Solid Powder	-	-20°C	3 years	
		4°C	2 years	
Stock Solution	DMSO	-80°C	2 years	
		-20°C	1 year	
Working Dilutions	Cell Culture Medium	-	Prepare fresh for each experiment	

Recommended Concentrations for Cell Culture

Parameter	Recommended Value	Notes
Stock Solution Concentration	10-50 mM in 100% DMSO	Prepare a high-concentration stock to minimize the volume added to cell culture medium.
Final DMSO Concentration	≤ 0.1% (v/v)	This is generally well-tolerated by most cell lines. A concentration up to 0.5% may be acceptable, but should be validated for your specific cell line. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments.
Suggested In Vitro Working Concentration	1 nM - 1 μM	Based on the low nanomolar potency of similar NK2 receptor antagonists, this range is a good starting point for dose-response experiments.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Saredutant Stock Solution in DMSO

This protocol describes the preparation of a high-concentration primary stock solution of **Saredutant**.

Materials:

- **Saredutant** powder (M.W. 552.54 g/mol)
- Cell culture grade Dimethyl Sulfoxide (DMSO), sterile (Purity ≥ 99.5%, low water content)
- Sterile, amber or light-protecting microcentrifuge tubes or vials

- Calibrated analytical balance
- Sterile pipette tips

Procedure:

- Preparation: Perform all steps in a sterile environment (e.g., a biological safety cabinet) to maintain the sterility of the stock solution.
- Weighing **Saredutant**:
 - Tare a sterile, amber microcentrifuge tube on the analytical balance.
 - Carefully weigh out 5.53 mg of **Saredutant** powder into the tube.
- Dissolution:
 - Add 1.0 mL of sterile, cell culture grade DMSO to the tube containing the **Saredutant** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming to 37°C can aid dissolution if needed.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 µL) in sterile, amber microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration (10 mM), solvent (DMSO), and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).

Protocol 2: Preparation of Saredutant Working Solutions for Cell Culture

This protocol describes the serial dilution of the primary stock solution to prepare working solutions for treating cells. The final concentration of DMSO in the cell culture medium should be kept to a minimum (ideally $\leq 0.1\%$).

Materials:

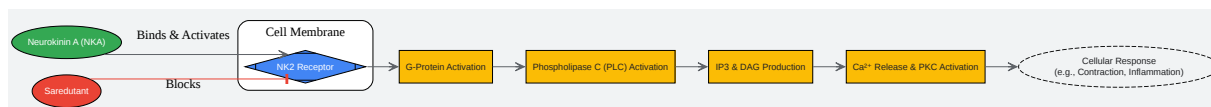
- 10 mM **Saredutant** stock solution in DMSO (from Protocol 1)
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes
- Sterile pipette tips

Procedure (Example for a final concentration of 100 nM in 1 mL of medium):

- Intermediate Dilution (Optional but Recommended): To avoid pipetting very small volumes, it is good practice to perform an intermediate dilution.
 - Prepare a 100 μ M intermediate stock by diluting the 10 mM primary stock 1:100.
 - Add 2 μ L of the 10 mM stock solution to 198 μ L of sterile cell culture medium. Mix well.
- Final Dilution:
 - To achieve a final concentration of 100 nM, you will dilute the 100 μ M intermediate stock 1:1000.
 - Add 1 μ L of the 100 μ M intermediate solution to 999 μ L of your final volume of cell culture medium (e.g., in a well of a cell culture plate).
 - The final DMSO concentration will be 0.1%.
- Vehicle Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **Saredutant**. For the example above, this would be 1 μ L of a 1:100 dilution of DMSO in medium, added to 999 μ L of medium.
- Application to Cells: Mix the working solution gently and add it to your cells.

Visualizations

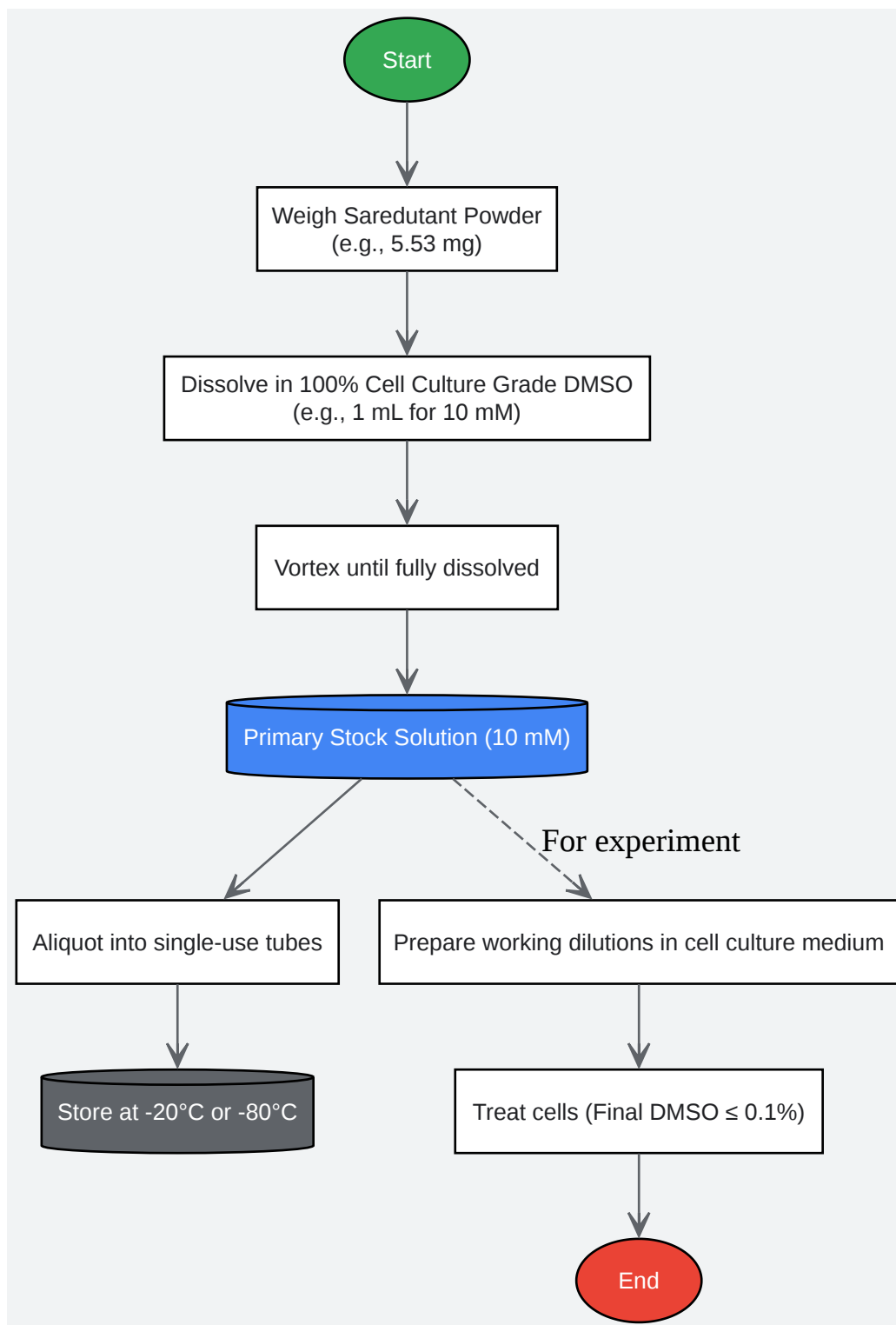
Saredutant Mechanism of Action



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Caption: **Saredutant** blocks Neurokinin A binding to the NK2 receptor.

Experimental Workflow: Saredutant Stock Solution Preparation



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